

Personal protective equipment for handling 1-Bromododecane

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Compound of Interest

Compound Name: 1-Bromododecane

Cat. No.: B092323

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Essential Safety and Handling Guide for 1-Bromododecane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **1-Bromododecane** (CAS No. 143-15-7). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

1-Bromododecane is a colorless to pale yellow liquid with a faint odor.^[1] It is insoluble in water but soluble in organic solvents like ethanol and ether.^{[1][2][3][4]}

Property	Value
Molecular Formula	C12H25Br[1][5]
Molar Mass	249.23 g/mol [6]
Boiling Point	134-135 °C at 6 mm Hg[2][3][4]
Melting Point	-11 to -9 °C[2][3][4][5]
Density	~1.030 - 1.07 g/mL[1][5]
Flash Point	110 °C (230 °F)[5]
Vapor Density	8.6 (vs air)[1]

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromododecane is classified as a skin irritant and can cause serious eye irritation.[5][7] It may also cause respiratory irritation.[5][8] Inhalation, ingestion, or skin contact can lead to health risks, including potential central nervous system depression, dermatitis, or liver and kidney damage with prolonged exposure.[1]

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood.[1][9]
- Ensure safety showers and eyewash stations are readily accessible.[7][10][11]

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [9] [12]
Skin Protection	Chemical-resistant gloves (Nitrile rubber is recommended). [5] Wear impervious, fire/flame-resistant clothing to prevent skin exposure. [9]
Respiratory Protection	Not typically required with adequate ventilation. If vapors or mists are generated, use a full-face respirator with appropriate cartridges (e.g., type ABEK). [9] [13]

Operational Plan for Handling 1-Bromododecane

This section provides a step-by-step guide for the safe handling of **1-Bromododecane**.

Preparation and Precautionary Measures

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **1-Bromododecane**.[\[7\]](#)[\[12\]](#)
- Ensure Proper Ventilation: Confirm that the chemical fume hood is functioning correctly.[\[1\]](#)[\[9\]](#)
- Assemble PPE: Don all required personal protective equipment as specified in the table above.[\[1\]](#)[\[9\]](#)
- Prepare Workspace: Ensure the work area is clean and uncluttered. Have absorbent materials, such as sand or silica gel, readily available for spill containment.[\[7\]](#)

Handling and Experimental Protocol

- Chemical Dispensing:
 - Perform all transfers of **1-Bromododecane** inside a chemical fume hood.
 - Avoid direct contact with skin and eyes.[\[7\]](#)[\[11\]](#)

- Use non-sparking tools to prevent ignition sources.[9]
- During the Experiment:
 - Keep containers tightly closed when not in use.[1][7]
 - Avoid the formation of mists or aerosols.[9]
 - Do not eat, drink, or smoke in the laboratory.
- Incompatible Materials:
 - Keep away from strong oxidizing agents and strong bases.[1][2][3][4][7][11]

Emergency Procedures

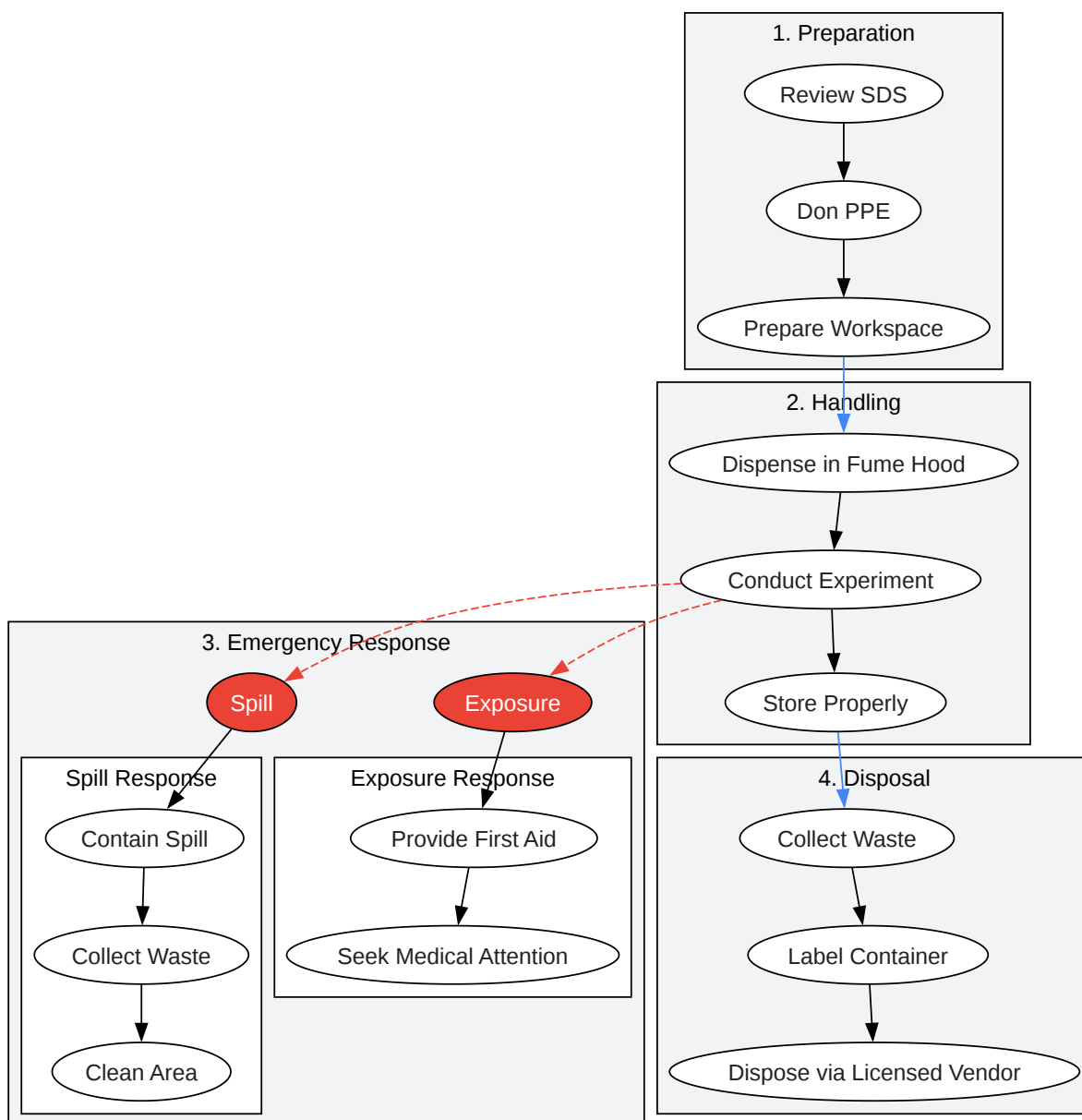
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing.[7][9][10] Seek medical attention if irritation occurs.[1][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[7][10] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[7][8][9][10] Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[9][10]
- Spill:
 - Evacuate non-essential personnel from the area.[9]
 - Wearing appropriate PPE, contain the spill using inert absorbent material (e.g., sand, silica gel).[7]
 - Collect the absorbed material into a suitable, closed container for disposal.[7][9]
 - Do not allow the chemical to enter drains.[7][12][13]

Disposal Plan

- Waste Collection:
 - Collect waste **1-Bromododecane** and contaminated materials in clearly labeled, sealed containers.
 - Do not mix with other waste streams.[\[12\]](#)
- Disposal:
 - Dispose of chemical waste through a licensed waste disposal company.[\[8\]](#)
 - Handle uncleaned containers as you would the product itself.[\[12\]](#)
 - All disposal must be in accordance with local, state, and federal regulations.[\[8\]](#)

Workflow and Logic Diagrams

The following diagram illustrates the standard operating procedure for handling **1-Bromododecane**.



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Caption: Workflow for handling **1-Bromododecane**.

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